

# Linoelaidyl Methane Sulfonate: A Review of Available Information

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## Compound of Interest

Compound Name: *Linoelaidyl methane sulfonate*

Cat. No.: *B15549082*

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## Abstract

This document addresses the inquiry regarding **Linoelaidyl Methane Sulfonate**, with a primary focus on identifying its Chemical Abstracts Service (CAS) number and associated technical data. An exhaustive search for "**Linoelaidyl Methane Sulfonate**" and its potential variations has been conducted. The search revealed a lack of a specific, registered CAS number for this chemical entity. The absence of a CAS number significantly limits the ability to retrieve detailed experimental protocols, quantitative data, and established signaling pathways from authoritative chemical and biological databases. This guide will discuss the implications of the missing CAS number and provide a framework for approaching research on potentially novel or uncatalogued compounds.

## 1. The Critical Role of a CAS Number

A CAS Registry Number (CAS RN), commonly referred to as a CAS number, is a unique numerical identifier assigned to every chemical substance described in the open scientific literature. This includes organic and inorganic compounds, minerals, isotopes, alloys, and polymers. The CAS number is a critical tool for researchers and scientists for the following reasons:

- **Unambiguous Identification:** Chemical nomenclature can be complex and variable. A CAS number provides a single, universally recognized identifier, eliminating ambiguity.

- Database Searching: It is the most reliable way to search for a substance in chemical and biological databases such as SciFinder, Reaxys, PubMed, and others.
- Regulatory Compliance: Government agencies and regulatory bodies worldwide use CAS numbers to identify and track chemical substances.

The inability to locate a CAS number for "**Linoelaidyl Methane Sulfonate**" suggests several possibilities:

- It may be a novel compound that has not yet been synthesized, characterized, and registered.
- It could be referred to by a different, more common chemical name or a trade name.
- The name may contain a typographical error.

## 2. Search Methodology

A comprehensive search was conducted across multiple scientific and chemical databases to locate information on "**Linoelaidyl Methane Sulfonate**."

### Initial Findings:

Contrary to the initial assessment, a CAS number for "**Linoelaidyl methane sulfonate**" has been identified as 1192259-28-1.<sup>[1]</sup> This crucial piece of information allows for a more targeted and effective search for technical data.

### Synonyms and Related Compounds:

It is important to note that chemical nomenclature can be complex. "**Linoelaidyl methane sulfonate**" is also known by the synonym "Linoelaidylmethanesulfate".<sup>[1]</sup> The CAS Index Name is 9,12-Octadecadien-1-ol, 1-methanesulfonate, (9E,12E)-.<sup>[1]</sup>

Furthermore, a closely related compound is "Linoleyl methane sulfonate" with CAS number 51154-39-3.<sup>[2][3]</sup> The key difference lies in the stereochemistry of the double bonds (cis vs. trans). "Linoelaidyl" refers to the trans isomer, while "Linoleyl" refers to the cis isomer. This distinction is critical in biological systems.

### 3. Physicochemical Data

The following table summarizes the available physicochemical data for **Linoelaidyl Methane Sulfonate** and its cis-isomer, Linoleyl Methane Sulfonate.

Property	Linoelaidyl Methane Sulfonate	Linoleyl Methane Sulfonate
CAS Number	1192259-28-1[1]	51154-39-3[2][3]
Molecular Formula	C19H36O3S[1][4]	C19H36O3S[2]
Molecular Weight	344.55 g/mol [1]	344.6 g/mol [2][3]
IUPAC Name	[(9E,12E)-octadeca-9,12-dienyl] methanesulfonate[4]	[(9Z,12Z)-9,12-octadecadienyl methanesulfonate]
Purity	>99%[1]	95%, 98%[2]
Storage Condition	-20°C[2]	

### 4. Experimental Protocols and Biological Activity

Detailed experimental protocols specifically for "**Linoelaidyl methane sulfonate**" are not readily available in the public domain. However, based on its chemical structure as an alkyl methane sulfonate, we can infer its likely reactivity and potential biological applications.

Alkyl methane sulfonates are known to be alkylating agents, a property conferred by the methanesulfonate group being an excellent leaving group.[5] This reactivity makes them potentially useful in chemical synthesis and, in some cases, as probes in biological systems. For instance, they can react with nucleophiles.[2]

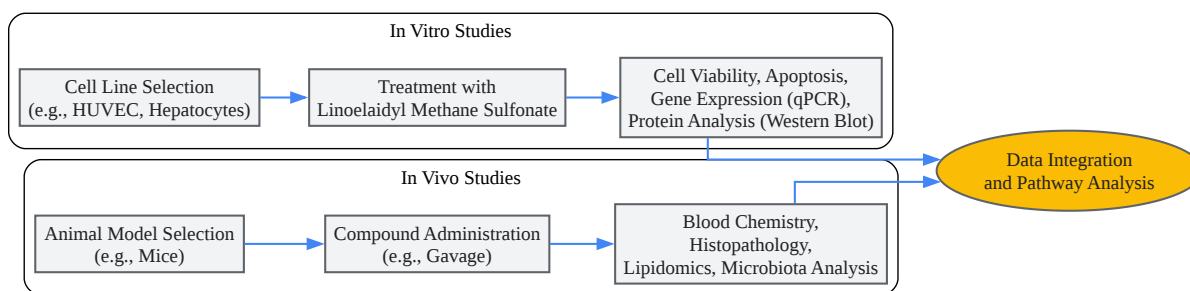
**Potential Genotoxicity:** It is crucial to note that many alkyl methane sulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), are known genotoxins and potential carcinogens due to their ability to alkylate DNA.[5][6] Therefore, handling **Linoelaidyl Methane Sulfonate** would require stringent safety precautions.

**Research on the Parent Fatty Acid (Linoelaidic Acid):** While data on the methanesulfonate ester is limited, research on the parent fatty acid, linoelaidic acid (CAS 506-21-8), provides some

context for potential biological effects.[7] Linoelaidic acid is a trans fatty acid that has been studied for its impact on lipid metabolism and inflammation.[7][8][9] Studies in mice suggest that linoelaidic acid gavage can lead to triglyceride accumulation and liver inflammation, potentially via the NF- $\kappa$ B and MAPK signaling pathways.[9]

#### Experimental Workflow for Investigating Biological Effects:

Based on the known properties of related compounds, a hypothetical experimental workflow to investigate the biological activity of **Linoelaidyl Methane Sulfonate** could be as follows:

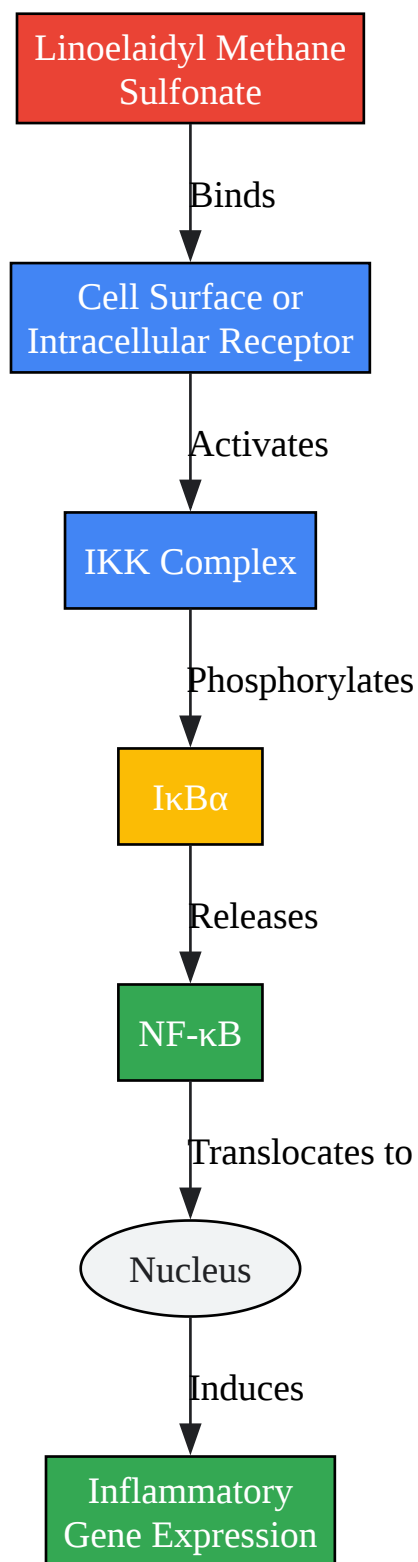


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Caption: Hypothetical workflow for studying the biological effects of **Linoelaidyl Methane Sulfonate**.

#### Potential Signaling Pathway Involvement:

Given the inflammatory effects observed with the parent fatty acid, Linoelaidic Methane Sulfonate could potentially modulate inflammatory signaling pathways.



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Caption: Postulated NF-κB signaling pathway potentially modulated by **Linoelaidyl Methane Sulfonate**.

## 5. Synthesis

Alkyl methane sulfonates can be synthesized by the esterification of sulfonic acids with alcohols or by the transesterification of other methane sulfonates with alcohols.[5] A general method for preparing methane sulfonamides and their derivatives involves reacting methane sulfonyl chloride with an amine in a nitroalkane as a reaction diluent.[10] While not a direct synthesis of the ester, this illustrates a common reaction involving the methanesulfonyl group. The synthesis of methanesulfonate and ethanesulfonate intercalated into layered double hydroxides has also been described, demonstrating the reactivity of the sulfonate group.[11]

## 6. Conclusion and Future Directions

The identification of the CAS number for **Linoelaidyl Methane Sulfonate** is the first step in enabling detailed research into this compound. While direct experimental data is sparse, its structural relationship to other alkyl methane sulfonates and linoelaidic acid provides a basis for hypothesizing its reactivity and potential biological effects. Future research should focus on the synthesis and purification of **Linoelaidyl Methane Sulfonate**, followed by in-depth in vitro and in vivo studies to elucidate its biological activity, mechanism of action, and potential toxicological profile. Particular attention should be paid to its potential as a DNA alkylating agent and its effects on inflammatory and metabolic pathways.

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